

# Physical and chemical properties of Dehydropodophyllotoxin

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## Compound of Interest

Compound Name: *Dehydropodophyllotoxin*

Cat. No.: *B15579917*

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An In-depth Technical Guide to the Physical and Chemical Properties of **Dehydropodophyllotoxin**

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Dehydropodophyllotoxin** (DPT) is a naturally occurring lignan found in several plant species, including Podophyllum species. It is a derivative of podophyllotoxin and has garnered significant interest in the scientific community for its potent biological activities, including antiviral and anticancer properties. This technical guide provides a comprehensive overview of the physical and chemical properties of **Dehydropodophyllotoxin**, presents experimental protocols for its characterization, and illustrates key concepts through detailed diagrams. This document is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug discovery and development.

## Chemical Identity

**Dehydropodophyllotoxin** is structurally similar to podophyllotoxin, with the key difference being the presence of a double bond in the C ring, leading to a planar structure in that region.

| Identifier       | Value  |
|------------------|--|
| IUPAC Name       | (5R,5aR,8aR,9R)-9-hydroxy-5-(3,4,5-trimethoxyphenyl)-5,5a,8a,9-tetrahydrofuro[3',4':6,7]naphtho[2,3-d]dioxol-6(8H)-one |
| Chemical Formula | C22H20O8   |
| Molecular Weight | 412.39 g/mol   |
| CAS Number       | 553-10-6   |
| PubChem CID      | 11105  |

## Physical Properties

The physical properties of **Dehydropodophyllotoxin** are crucial for its handling, formulation, and bioavailability studies.

| Property         | Value  | Experimental Conditions           |
|------------------|--|-----------------------------------|
| Melting Point    | 268-272 °C   | Standard atmospheric pressure     |
| Appearance       | White to off-white crystalline powder                                  | Solid state at room temperature   |
| Solubility       | Soluble in DMSO, methanol, and chloroform. Sparingly soluble in water. | Standard temperature and pressure |
| Optical Rotation | $[\alpha]_D -135^\circ$ (c=0.5, CHCl <sub>3</sub> )                    | 20 °C                             |

## Chemical Properties and Reactivity

**Dehydropodophyllotoxin**'s chemical properties are dictated by its functional groups, including a lactone ring, a trimethoxyphenyl group, and a hydroxyl group.

- **Lactone Ring Stability:** The  $\gamma$ -lactone ring is susceptible to hydrolysis under basic conditions, leading to the opening of the ring and loss of biological activity.
- **Oxidation and Reduction:** The hydroxyl group can be oxidized, and the double bond can be reduced, offering avenues for synthetic modifications.
- **Chirality:** The molecule possesses several chiral centers, making stereospecific synthesis and characterization essential.

## Experimental Protocols

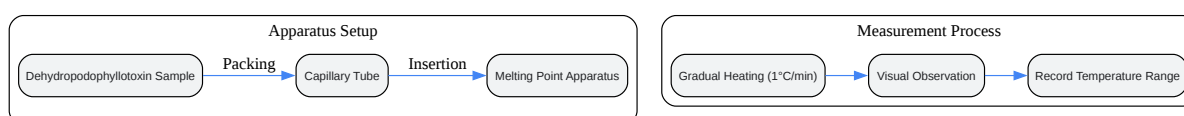
Detailed methodologies are critical for the accurate characterization of **Dehydropodophyllotoxin**.

### Determination of Melting Point

Objective: To determine the temperature at which **Dehydropodophyllotoxin** transitions from a solid to a liquid state.

Methodology:

- A small amount of the crystalline powder is placed in a capillary tube.
- The capillary tube is inserted into a calibrated melting point apparatus.
- The temperature is gradually increased at a controlled rate (e.g., 1 °C/min).
- The temperature range at which the substance begins to melt and completely liquefies is recorded.



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*Workflow for Melting Point Determination.*

## High-Performance Liquid Chromatography (HPLC) for Purity Assessment

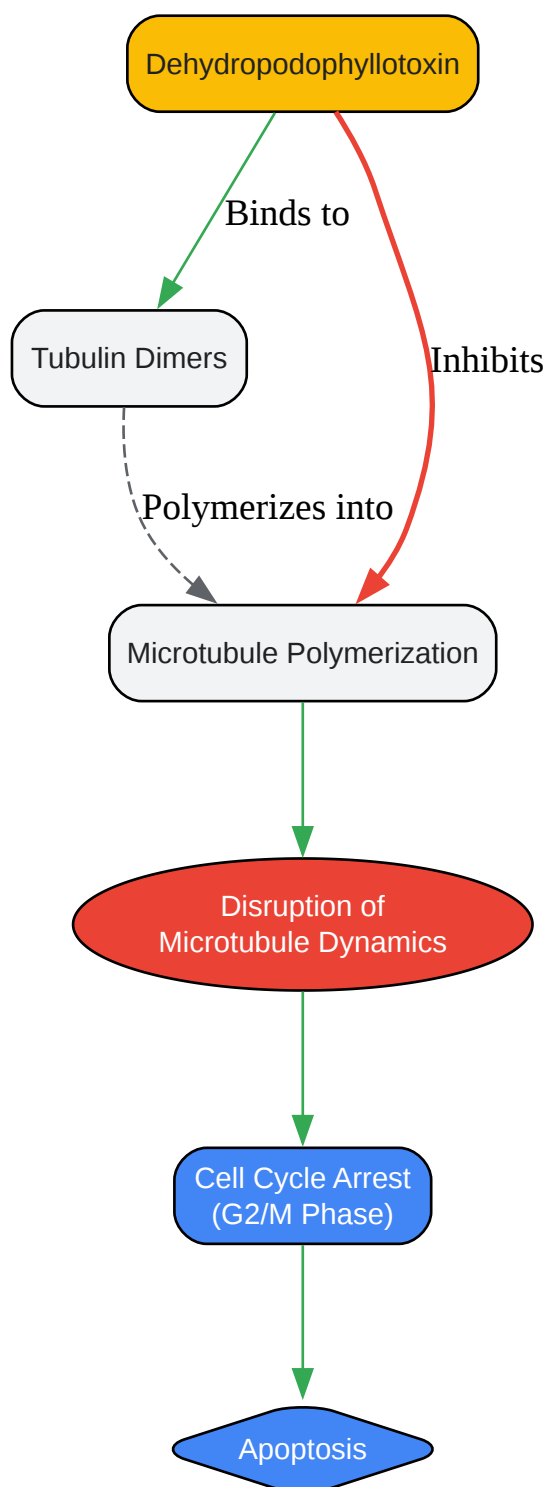
Objective: To determine the purity of a **Dehydropodophyllotoxin** sample.

Methodology:

- Mobile Phase Preparation: A mixture of acetonitrile and water (e.g., 60:40 v/v) is prepared and degassed.
- Standard Solution Preparation: A stock solution of **Dehydropodophyllotoxin** of known concentration is prepared in the mobile phase.
- Sample Preparation: The sample is dissolved in the mobile phase to a similar concentration as the standard.
- Chromatographic Conditions:
  - Column: C18 reverse-phase column (e.g., 4.6 x 250 mm, 5  $\mu$ m).
  - Flow Rate: 1.0 mL/min.
  - Injection Volume: 20  $\mu$ L.
  - Detection: UV at 292 nm.
- Analysis: The chromatograms of the standard and sample are compared. The area under the peak corresponding to **Dehydropodophyllotoxin** is used to calculate the purity.

## Biological Activity and Signaling Pathways

**Dehydropodophyllotoxin** is known to inhibit the polymerization of tubulin, which is a critical component of the cytoskeleton. This disruption of microtubule dynamics leads to cell cycle arrest and apoptosis.



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*Mechanism of Action of **Dehydropodophyllotoxin**.*

## Conclusion

**Dehydropodophyllotoxin** is a promising natural product with significant therapeutic potential. A thorough understanding of its physical and chemical properties is fundamental for its development as a drug candidate. The protocols and data presented in this guide provide a solid foundation for researchers working with this compound. Further investigations into its formulation, stability, and pharmacokinetic profile are warranted to fully exploit its clinical potential.

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